

Compound Identification and Physicochemical Characteristics

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Compound of Interest

Compound Name: 1-Iodo-4-phenoxybenzene

CAS No.: 2974-94-9

Cat. No.: B1332068

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1-Iodo-4-phenoxybenzene is an aromatic ether and an aryl iodide. Its structure presents hazards common to halogenated organic compounds, necessitating careful handling. Understanding its physical properties is the first step in developing appropriate safety protocols.

Property	Value	Source
CAS Number	2974-94-9	[1]
Molecular Formula	C ₁₂ H ₉ IO	[1]
Molecular Weight	296.11 g/mol	[1]
Physical Form	Solid	
Synonyms	4-iodophenyl phenyl ether, 4-phenoxyiodobenzene	[1]
Storage Temperature	2-8°C, sealed in dry, dark place	

Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS), **1-Iodo-4-phenoxybenzene** is classified with multiple hazards that demand stringent control measures.^[1] The primary risks are associated with irritation and potential sensitization upon contact.

Hazard Class & Category	GHS Statement	Explanation & Implication
Skin Irritation (Category 2)	H315: Causes skin irritation	Direct contact can lead to redness, inflammation, or dermatitis. This necessitates the use of appropriate chemical-resistant gloves. ^[1]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	Accidental contact with the eyes can cause significant, potentially damaging, irritation. Sealed safety goggles are mandatory. ^[1]
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	Inhalation of the dust or powder can irritate the respiratory tract, leading to coughing or shortness of breath. All handling must be performed in a ventilated enclosure. ^[1]
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Ingestion of the compound can be harmful, underscoring the importance of strict hygiene rules (no eating/drinking in the lab).

The presence of the iodo- group on the benzene ring contributes to its reactivity and potential for biological interaction, while the phenoxy ether linkage influences its solubility and absorption characteristics.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This begins with engineering controls, which are the primary line of defense, supplemented by mandatory PPE.

- Primary Engineering Control: Chemical Fume Hood
 - Rationale: To mitigate the risk of respiratory tract irritation (H335)[1], all manipulations of solid **1-Iodo-4-phenoxybenzene**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood. This ensures that any airborne particulates are effectively captured and exhausted.
- Personal Protective Equipment (PPE): A Self-Validating System
 - Eye Protection: Wear chemical safety goggles that provide a complete seal around the eyes, conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2][3] This is non-negotiable due to the H319 "Causes serious eye irritation" classification.[1]
 - Hand Protection: Chemical-resistant gloves, such as nitrile, are required. Before use, gloves must be inspected for any signs of degradation or puncture. Given the H315 "Causes skin irritation" hazard[1], proper glove-removal technique is essential to avoid contaminating the skin.
 - Body Protection: A standard laboratory coat must be worn and fully fastened. This prevents the compound from contaminating personal clothing.
 - Respiratory Protection: When engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter may be necessary. [2]

Safe Handling and Storage Protocols

Adherence to methodical protocols is essential for both safety and experimental reproducibility.

Experimental Workflow: Weighing and Solution Preparation

- Preparation: Don all required PPE (lab coat, sealed goggles, nitrile gloves). Ensure the chemical fume hood sash is at the appropriate working height.
- Staging: Place a calibrated analytical balance, weigh paper or boat, spatula, and a sealable container with the appropriate solvent inside the fume hood.
- Aliquotting: Retrieve the **1-Iodo-4-phenoxybenzene** container from its designated 2-8°C storage location. Allow it to equilibrate to room temperature inside a desiccator before opening to prevent condensation of atmospheric moisture.
- Transfer: Inside the fume hood, carefully transfer the desired amount of the solid compound from the stock bottle to the weigh boat. Minimize the generation of dust.
- Dissolution: Add the weighed solid to the vessel containing the solvent. Swirl gently or use a magnetic stirrer to facilitate dissolution.
- Cleanup: Securely close the stock container. Decontaminate the spatula and work area with an appropriate solvent (e.g., isopropanol or ethanol) and wipe clean. Dispose of the weigh boat and any contaminated wipes in the designated solid hazardous waste container.
- Storage: Return the stock container of **1-Iodo-4-phenoxybenzene** to its dark, dry, refrigerated storage.

Storage Rationale

The directive to "Keep in dark place, sealed in dry, 2-8°C" is based on the compound's chemical stability. Aryl iodides can be light-sensitive, potentially undergoing degradation or reaction upon exposure to UV light.[3] The requirement for a dry, sealed environment prevents reaction with atmospheric moisture.

Emergency Procedures: Spill and Exposure Response

Preparedness is key to mitigating the impact of an accidental release or exposure.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Remove contaminated clothing. Immediately wash the affected skin area with plenty of soap and water. If irritation persists, seek medical advice.[2][4]
- Inhalation: Move the affected person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5]

Spill Cleanup Protocol

- Evacuate: Alert personnel in the immediate vicinity and evacuate the area if the spill is large.
- Ventilate: Ensure the area is well-ventilated, working from within a fume hood if the spill is contained there.
- Contain: For a solid spill, carefully sweep or vacuum the material. Avoid generating dust. A HEPA-filtered vacuum is recommended for this purpose.[6]
- Collect: Place the spilled material and any contaminated cleaning supplies into a clearly labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water or an appropriate solvent.

Waste Disposal

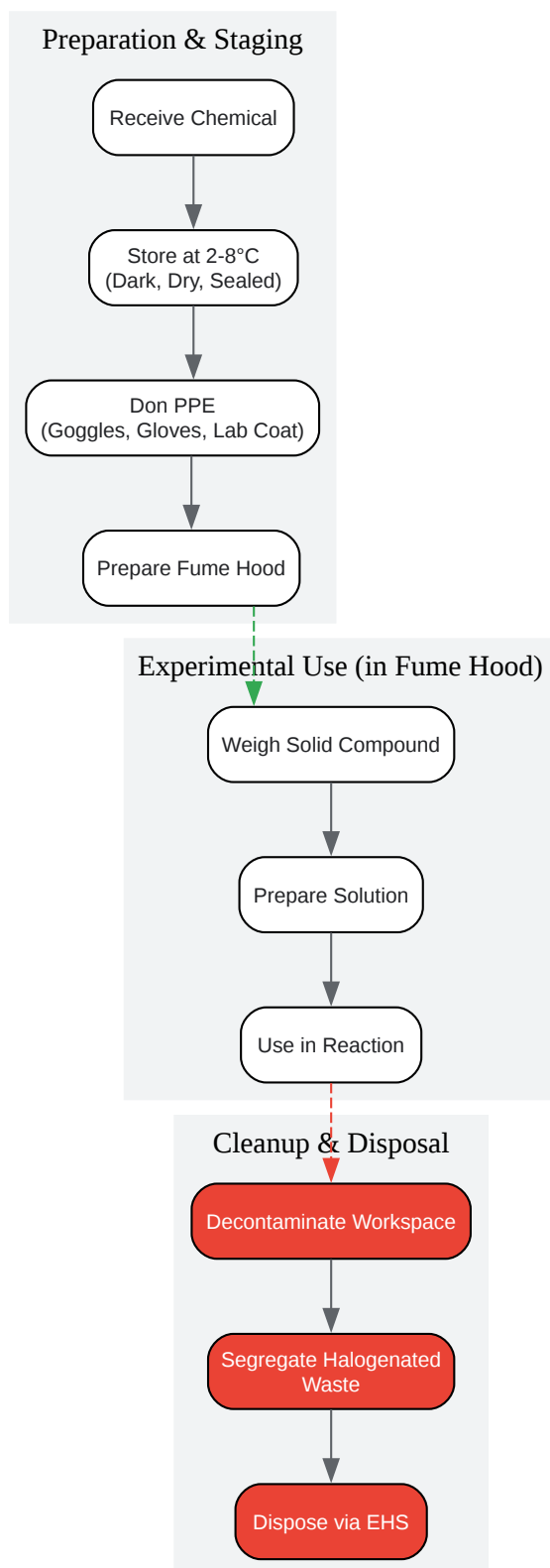
As a halogenated aromatic compound, **1-Iodo-4-phenoxybenzene** and any materials contaminated with it must be disposed of as hazardous chemical waste.

- Segregation: Collect all waste in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatible.

- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**1-Iodo-4-phenoxybenzene**".^[7]
- Disposal: All waste must be handled in accordance with local, state, and federal regulations. ^[2]^[6] Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Visual Workflow: Safe Handling Lifecycle

The following diagram outlines the complete, closed-loop process for handling **1-Iodo-4-phenoxybenzene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **1-Iodo-4-phenoxybenzene**.

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